

# 1-O-Methyl-2-deoxy-D-ribose molecular weight and formula

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## Compound of Interest

Compound Name: 1-O-Methyl-2-deoxy-D-ribose

Cat. No.: B019945

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## An In-Depth Technical Guide on 1-O-Methyl-2-deoxy-D-ribose

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides core information regarding **1-O-Methyl-2-deoxy-D-ribose**, a derivative of ribose.

## Core Molecular Data

The fundamental quantitative data for **1-O-Methyl-2-deoxy-D-ribose** is summarized below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	148.16 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>

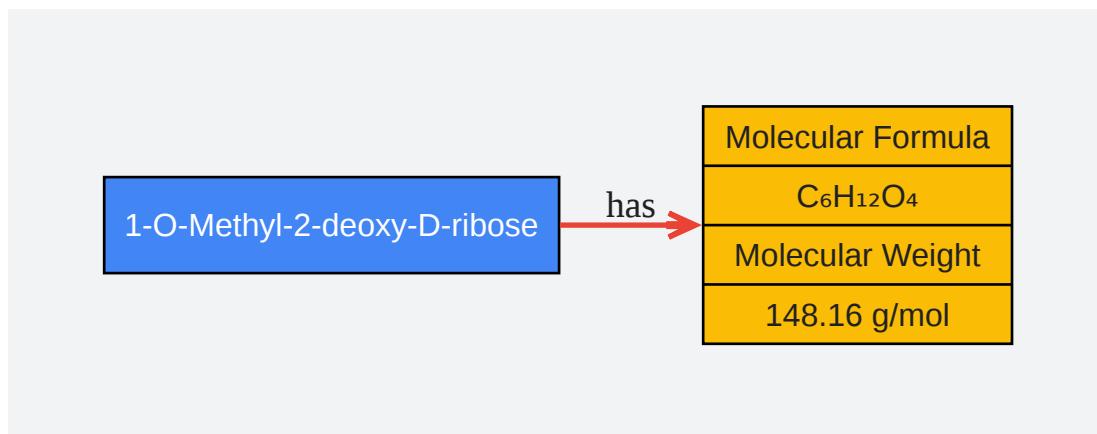
## Experimental Protocols

While specific experimental protocols for the synthesis or application of **1-O-Methyl-2-deoxy-D-ribose** can vary, a general principle involves the introduction of a methoxy protective group at the anomeric carbon position of 2-deoxy-D-ribose under acidic conditions.[\[1\]](#)[\[8\]](#) This one-

step reaction is a convenient method for its preparation.[1][8] For detailed synthetic procedures, researchers are encouraged to consult relevant chemical literature.

## Visualizations

To illustrate the logical relationship between the compound's name and its core molecular data, the following diagram is provided.



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Core properties of **1-O-Methyl-2-deoxy-D-ribose**.

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